

Thermodynamic Properties of 3,3-Dimethoxybutan-2-one: An In-depth Technical Guide

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Compound of Interest

Compound Name: **3,3-Dimethoxybutan-2-one**

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This technical guide provides a comprehensive overview of the available thermodynamic and physical properties of **3,3-Dimethoxybutan-2-one** (CAS No: 21983-72-2). Due to a notable lack of extensive experimental data in publicly accessible literature, this document combines reported values with standardized experimental protocols for key thermodynamic measurements. This guide aims to be a valuable resource for professionals in research and development who require data on this compound for applications such as reaction modeling, process design, and formulation development.

Physicochemical and Thermodynamic Data

The quantitative data for **3,3-Dimethoxybutan-2-one** are summarized in the tables below. It is important to note that while basic physical properties are available from various suppliers, comprehensive experimental thermodynamic data such as enthalpy of formation and standard molar entropy are not readily found in the scientific literature.

Table 1: General and Physical Properties of **3,3-Dimethoxybutan-2-one**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₃	--INVALID-LINK--
Molecular Weight	132.16 g/mol	--INVALID-LINK--[1], --INVALID-LINK--[2]
Appearance	Clear, colorless liquid	--INVALID-LINK--[3], --INVALID-LINK--[4]
Density	0.987 g/mL at 25 °C	--INVALID-LINK--[1]
Boiling Point	145-146 °C at 760 mmHg	--INVALID-LINK--[1], --INVALID-LINK--[3]
Flash Point	45 °C	--INVALID-LINK--, --INVALID-LINK--[2]
Refractive Index (n _{20/D})	1.407	--INVALID-LINK--[1]
Vapor Pressure	4.85 mmHg at 25°C	--INVALID-LINK--[4]

Table 2: Thermodynamic Properties of **3,3-Dimethoxybutan-2-one**

Property	Value	Source(s)
Enthalpy of Vaporization (ΔH _{vap})	38.25 kJ/mol	--INVALID-LINK--[4]
Enthalpy of Formation (ΔH _f °)	Data not available	
Standard Molar Entropy (S°)	Data not available	
Heat Capacity (C _p)	Data not available	

Experimental Protocols

Detailed experimental protocols for the synthesis of **3,3-Dimethoxybutan-2-one** and for the determination of key thermodynamic properties are provided below. While a specific synthesis method has been reported, the protocols for thermodynamic measurements are generalized standard procedures applicable to this and similar organic liquids.

Synthesis of 3,3-Dimethoxybutan-2-one

A reported method for the synthesis of **3,3-Dimethoxybutan-2-one** involves the reaction of 2,3-butanedione with trimethyl orthoformate.[\[3\]](#)

Reaction:



Materials:

- 2,3-Butanedione (47.3 g, 0.55 mol)
- Trimethyl orthoformate (64.13 g, 0.605 mol)
- p-Toluenesulfonic acid (0.19 g)
- Potassium carbonate (1 g)
- Reaction flask with stirrer

Procedure:

- Charge a reaction flask equipped with a stirrer with 2,3-butanedione.
- Slowly add a mixture of trimethyl orthoformate and p-toluenesulfonic acid dropwise to the reaction flask at 15 °C.
- Maintain the reaction temperature at 15 °C and continue stirring for 7 hours to ensure the reaction goes to completion.
- After the reaction is complete, add potassium carbonate to neutralize the mixture and continue stirring for 1 hour.
- Perform a distillation under reduced pressure (100 mmHg) to collect the crude product.
- For further purification, a second distillation is carried out at 90 °C and 200 mbar. The reported yield of the final product is 83%.[\[3\]](#)

Determination of Enthalpy of Vaporization (ΔH_{vap}) by Calorimetry

The enthalpy of vaporization can be determined by measuring the heat absorbed during the phase transition from liquid to vapor using calorimetry.[\[5\]](#)[\[6\]](#)

Apparatus:

- Calorimeter
- Vaporization vessel
- Heating coil
- Temperature probe
- Data acquisition system
- Vacuum pump

Procedure:

- Calibrate the calorimeter to determine its heat capacity.
- Introduce a known mass of **3,3-Dimethoxybutan-2-one** into the vaporization vessel.
- Place the vaporization vessel inside the calorimeter containing a known mass of a suitable liquid (e.g., distilled water).
- Allow the system to reach thermal equilibrium.
- Initiate the vaporization of the sample by applying a vacuum and gently heating.
- Monitor and record the temperature change of the calorimetric liquid as the sample vaporizes.
- The heat absorbed during vaporization can be calculated from the temperature drop of the calorimetric liquid and the heat capacity of the calorimeter.

- The molar enthalpy of vaporization is then calculated by dividing the absorbed heat by the number of moles of the vaporized sample.

Determination of Heat Capacity (Cp) by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a standard technique for determining the heat capacity of liquids and solids.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Hermetic sample pans
- Analytical balance
- Reference material (e.g., sapphire)

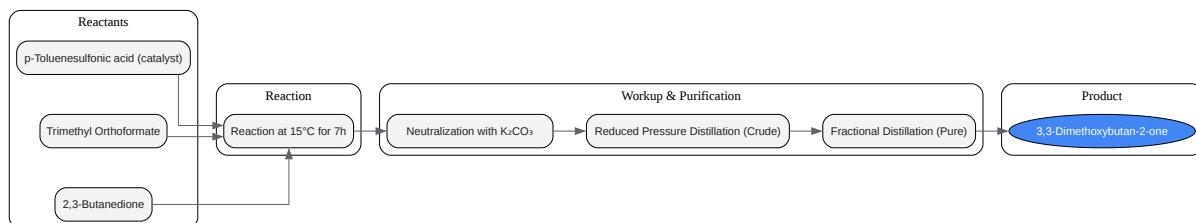
Procedure:

- Calibrate the DSC instrument for temperature and heat flow using appropriate standards.
- Accurately weigh an empty hermetic sample pan and lid.
- Introduce a small amount (typically 5-15 mg) of **3,3-Dimethoxybutan-2-one** into the pan and hermetically seal it.
- Accurately weigh the sealed sample pan.
- Place the sample pan in the DSC sample furnace and an empty, sealed pan as a reference in the reference furnace.
- Run a baseline experiment with two empty pans.
- Run an experiment with a sapphire standard to determine the calibration factor.
- Heat the sample at a controlled rate (e.g., 10-20 °C/min) over the desired temperature range.

- The difference in heat flow between the sample and the reference is measured.
- The heat capacity of the sample is calculated from the differential heat flow, the heating rate, and the mass of the sample, using the calibration factor determined from the sapphire standard.

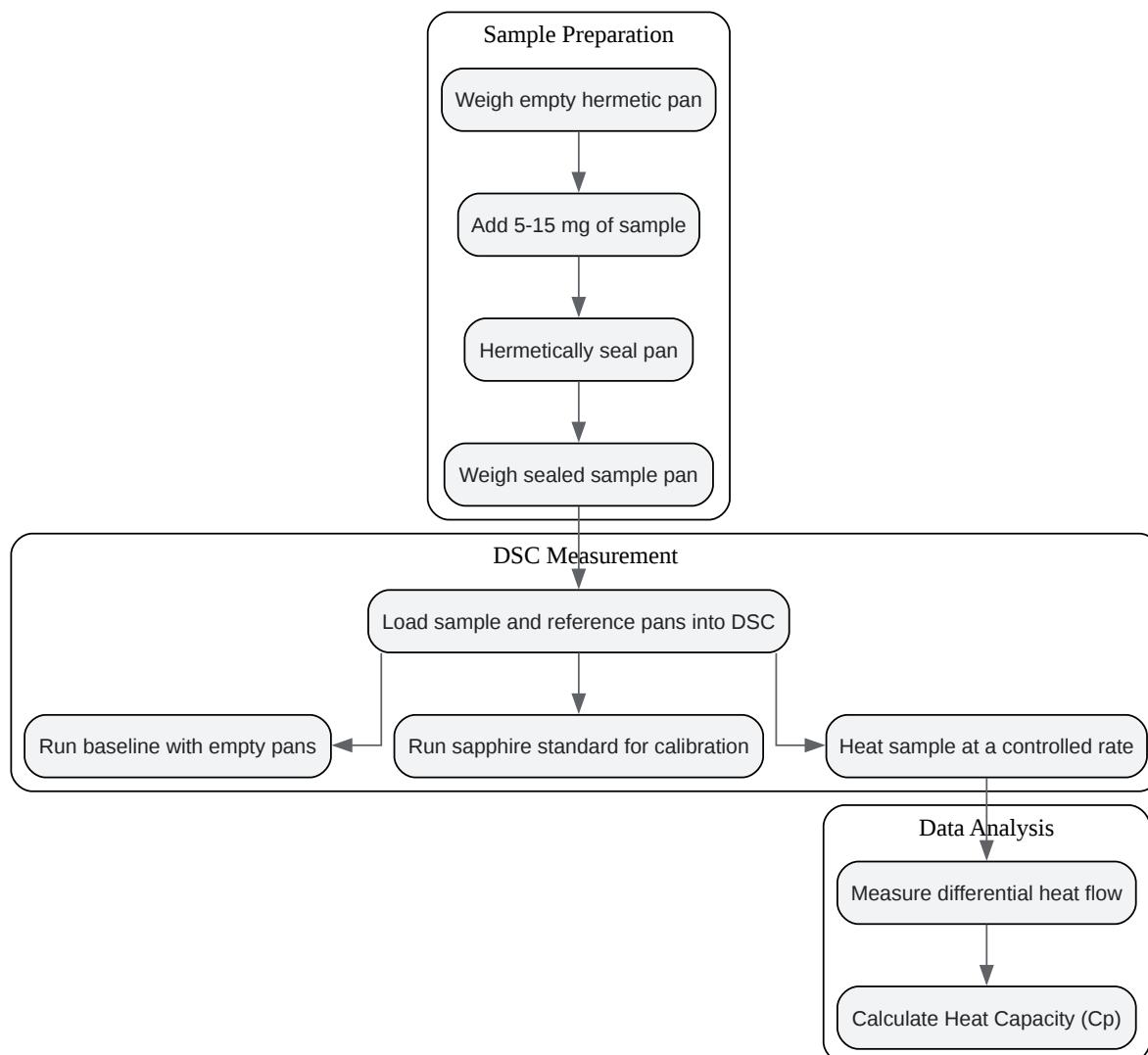
Visualizations

The following diagrams illustrate the experimental workflow for the synthesis of **3,3-Dimethoxybutan-2-one** and a general workflow for the determination of heat capacity using Differential Scanning Calorimetry.



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Caption: Synthesis workflow for **3,3-Dimethoxybutan-2-one**.

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Caption: Workflow for Heat Capacity determination by DSC.

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